

Application Notes and Protocols for Claisen-Schmidt Condensation using Dimethylammonium Dimethylcarbamate

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Compound of Interest

Compound Name: *Dimethylammonium dimethylcarbamate*

Cat. No.: *B1360338*

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Introduction

The Claisen-Schmidt condensation is a fundamental carbon-carbon bond-forming reaction in organic synthesis, pivotal for the preparation of α,β -unsaturated ketones, particularly chalcones and their analogues. These compounds are significant precursors for a wide array of heterocyclic compounds and exhibit diverse pharmacological activities. In the pursuit of greener and more sustainable chemical processes, the use of ionic liquids as alternative reaction media has garnered considerable attention. **Dimethylammonium dimethylcarbamate** (DIMCARB), a protic ionic liquid, has emerged as a promising recyclable medium and catalyst for the Claisen-Schmidt condensation. Its use promotes the selective synthesis of mono-arylidene products and offers a simplified, environmentally benign reaction and work-up procedure.

Advantages of Dimethylammonium Dimethylcarbamate (DIMCARB)

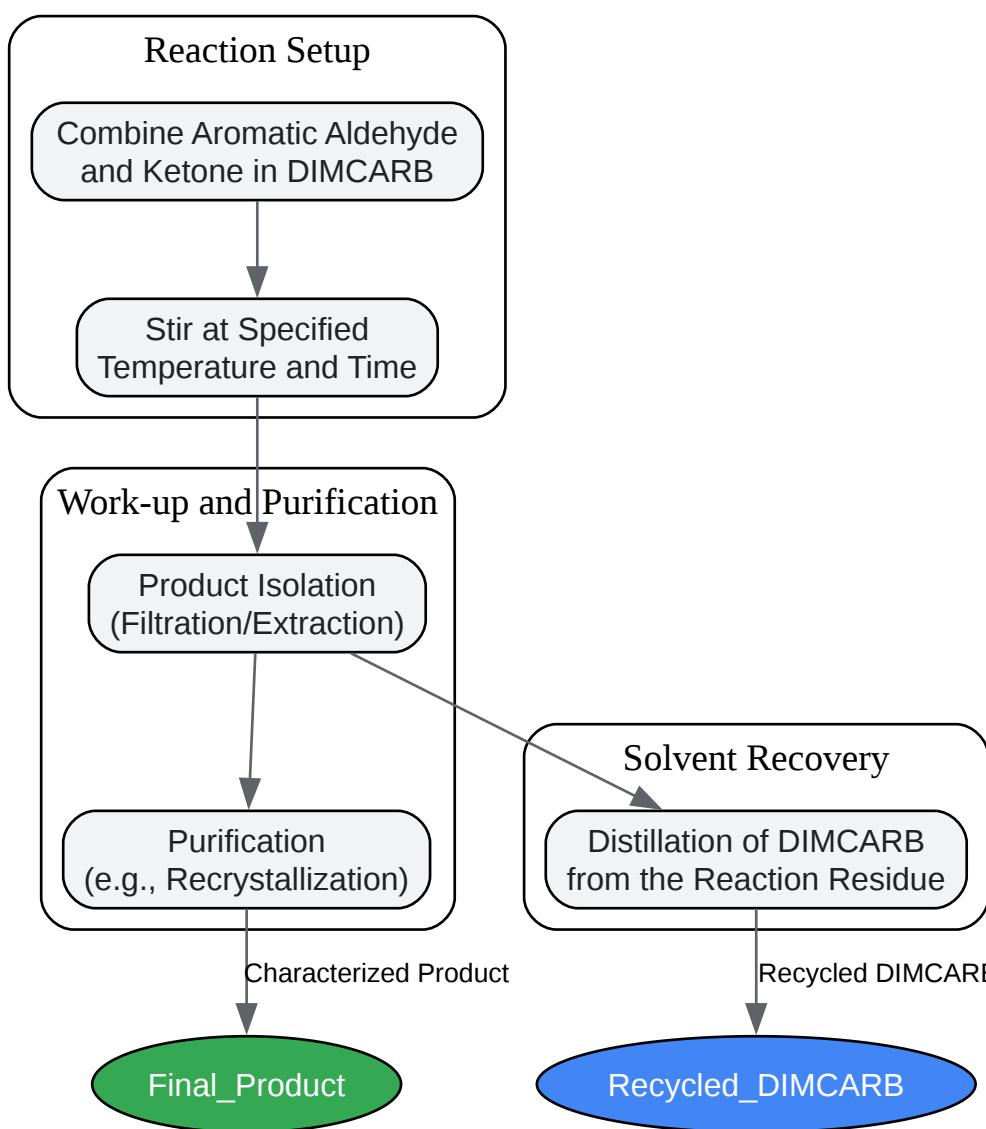
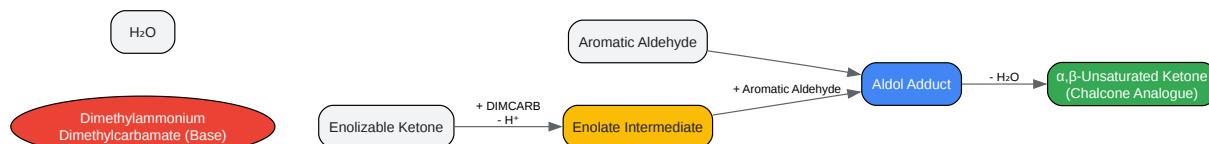
DIMCARB offers several advantages over traditional solvent and catalyst systems for the Claisen-Schmidt condensation:

- Dual Role: It functions as both the reaction medium and a catalyst, simplifying the reaction setup.
- High Selectivity: It favors the formation of mono-arylidene products, which can be challenging to achieve with conventional methods, especially with cyclic ketones.
- Green Solvent: As a recyclable ionic liquid, it aligns with the principles of green chemistry by reducing the use of volatile and often toxic organic solvents.
- Simplified Work-up: The product can often be isolated by simple filtration or extraction, and the DIMCARB can be recovered by distillation.

Reaction Mechanism and Experimental Workflow

The Claisen-Schmidt condensation in DIMCARB proceeds through a base-catalyzed mechanism. The dimethylcarbamate anion acts as a base to deprotonate the α -carbon of the enolizable ketone, forming an enolate. This enolate then acts as a nucleophile, attacking the carbonyl carbon of the aromatic aldehyde. The subsequent aldol addition product readily undergoes dehydration to yield the α,β -unsaturated ketone.

Reaction Pathway:



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